An In-depth Technical Guide to Desmethoxy Fluvoxamine (Fluvoxamine EP Impurity A)

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Compound of Interest

Compound Name:	*Desmethoxy Fluvoxamine*
CAS No.:	*1217216-82-4*
Cat. No.:	*B596355*

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Introduction: Situating **Desmethoxy Fluvoxamine** in Pharmaceutical Analysis

Desmethoxy Fluvoxamine, known formally within the European Pharmacopoeia as Fluvoxamine EP Impurity A, is a critical reference standard for the quality control of Fluvoxamine, a potent selective serotonin reuptake inhibitor (SSRI).[1][2] Fluvoxamine is widely prescribed for obsessive-compulsive disorder (OCD) and various anxiety disorders.[3][4] The presence of impurities in an active pharmaceutical ingredient (API) like Fluvoxamine can arise from the manufacturing process, degradation, or storage, potentially impacting the drug's efficacy and safety.[5][6] Therefore, the precise identification, quantification, and control of these impurities are mandated by regulatory bodies to ensure product quality.[6]

This guide provides a comprehensive technical overview of **Desmethoxy Fluvoxamine**. It is not a metabolite with known pharmacological activity but rather a process-related impurity or potential degradant.[5][7] Its significance lies in its role as a benchmark against which batches of Fluvoxamine are tested. Understanding its chemical structure, properties, and analytical behavior is paramount for professionals involved in the development, manufacturing, and quality assurance of Fluvoxamine-based therapeutics.

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Chemical Identity and Molecular Structure

The foundational step in characterizing any pharmaceutical impurity is establishing its precise chemical identity. **Desmethoxy Fluvoxamine** is structurally analogous to the parent drug, Fluvoxamine, but lacks the 5-methoxy group on the valerophenone-derived portion of the molecule.

Its formal chemical name is 2-[(E)-1-[4-(trifluoromethyl)phenyl]pentylideneamino]oxyethanamine.[2] The "(E)" designation specifies the stereochemistry about the oxime C=N double bond, which is a critical parameter in both synthesis and analytical separation.

Below is a visualization of the molecule's 2D structure.

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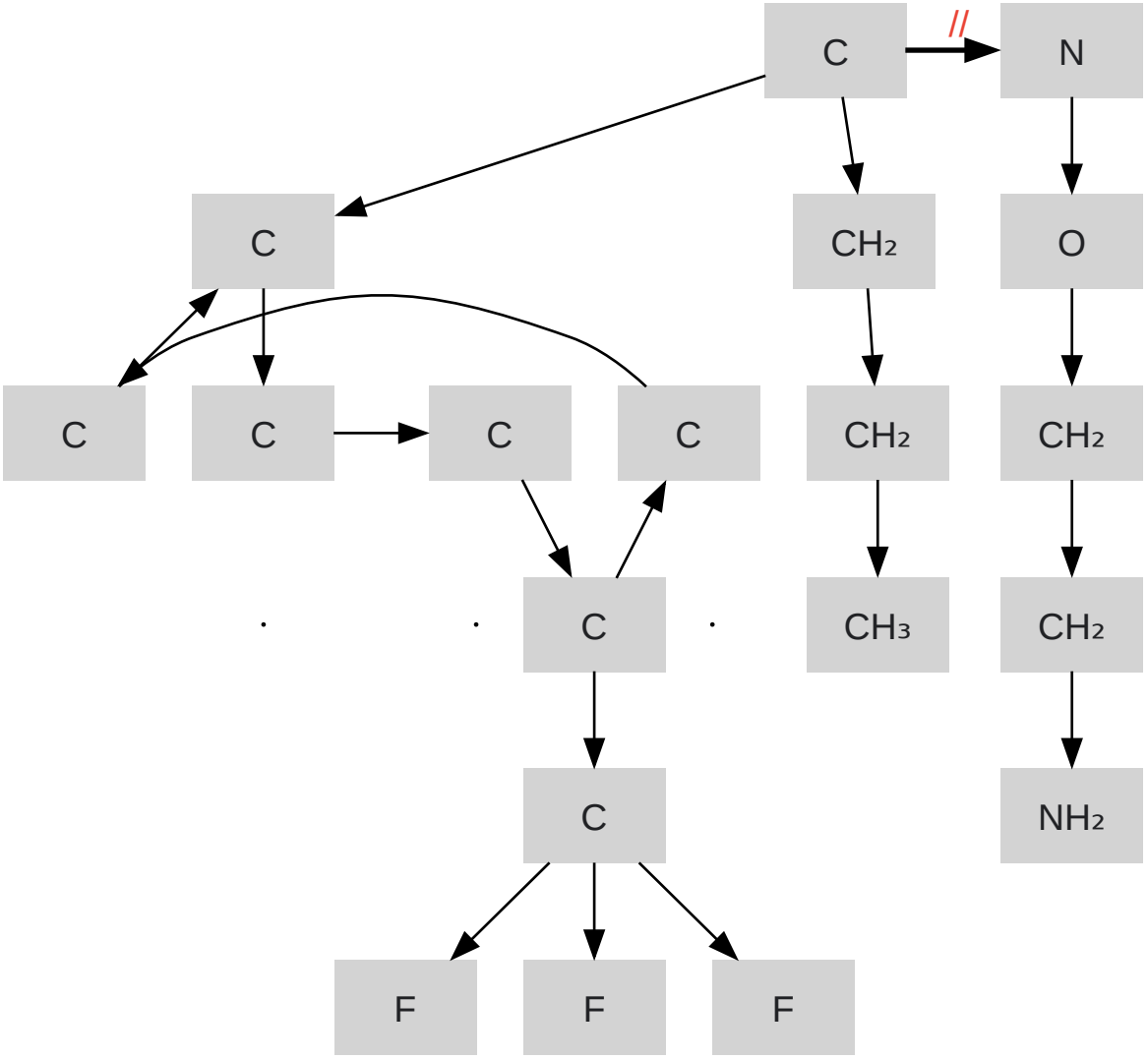
Chemical Structure of Desmethoxy Fluvoxamine



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Caption: 2D structure of **Desmethoxy Fluvoxamine**.

Physicochemical Properties

A summary of the key chemical and physical properties of **Desmethoxy Fluvoxamine** is essential for designing analytical methods, particularly for chromatography and extraction. The data presented below is compiled from publicly available chemical databases.[2][7]

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Property	Value	Source
Molecular Formula	$C_{14}H_{19}F_3N_2O$	PubChem[2]
Molecular Weight	288.31 g/mol	PubChem[2]
CAS Number	1217216-82-4	PubChem[2]
Appearance	White to Off-White Solid	Allmpus[1]
Boiling Point	334.2 ± 52.0 °C (Predicted)	ChemicalBook[7]
Density	1.14 ± 0.1 g/cm³ (Predicted)	ChemicalBook[7]
pKa	9.37 ± 0.10 (Predicted, basic nitrogen)	ChemicalBook[7]
Solubility	Slightly soluble in Chloroform and Methanol	ChemicalBook[7]
Topological Polar Surface Area	47.6 Å²	PubChem[2]

Field Insight: The predicted pKa of ~9.37 indicates the primary amine is basic. This is a critical parameter for developing HPLC methods. At a pH below ~7.4, the molecule will be protonated and positively charged, making it suitable for reversed-phase chromatography with acidic mobile phases (e.g., using formic acid or phosphate buffers), which promote sharp peak shapes and good retention on C18 columns.

Synthesis and Formation Pathway

Desmethoxy Fluvoxamine is not synthesized as a therapeutic agent but rather arises as an impurity.[5] Its formation is typically linked to the synthesis of Fluvoxamine, likely stemming from an impurity in the starting materials. The core synthesis of Fluvoxamine involves the condensation of 5-methoxy-1-[4-(trifluoromethyl)phenyl]pentan-1-one (Fluvoxketone) with O-(2-aminoethyl)hydroxylamine.

If the Fluvoxketone starting material is contaminated with its desmethoxy analogue, 1-(4-(trifluoromethyl)phenyl)pentan-1-one, this will directly lead to the formation of **Desmethoxy Fluvoxamine** as a process-related impurity.

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The logical workflow for a potential laboratory-scale synthesis for generating a reference standard is outlined below.

Caption: Proposed synthesis workflow for **Desmethoxy Fluvoxamine** reference standard.

Analytical Characterization and Protocols

The primary role of **Desmethoxy Fluvoxamine** is as a reference standard for the quality control of Fluvoxamine API.[8] This requires robust, validated analytical methods to detect and quantify it at low levels.

Chromatographic Techniques

High-Performance Liquid Chromatography (HPLC), particularly in a reverse-phase setup (RP-HPLC), is the cornerstone for separating **Desmethoxy Fluvoxamine** from Fluvoxamine and other related substances.[9] The structural difference—the absence of a methoxy group—provides sufficient difference in polarity for effective separation on a C18 column.

Protocol: RP-HPLC Method for Impurity Profiling

This protocol is a representative method based on common practices for analyzing Fluvoxamine and its impurities.

- Instrumentation:
  - HPLC system with UV or PDA detector.
  - C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Chromatographic Conditions:
  - Mobile Phase A: 0.1% Formic Acid in Water.
    - Causality: The acidic pH ensures the amine groups of both Fluvoxamine and its impurity are protonated, leading to better peak shape and interaction with the stationary phase.
  - Mobile Phase B: Acetonitrile.

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- Gradient Elution: A typical gradient might run from 10% B to 90% B over 30 minutes. This is necessary to elute the main API (Fluvoxamine) and resolve early- and late-eluting impurities. **Desmethoxy Fluvoxamine**, being slightly less polar than Fluvoxamine, is expected to have a slightly longer retention time.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
  - Causality: Maintaining a constant temperature ensures reproducible retention times.
- Detection Wavelength: 246 nm.[10]
  - Causality: This wavelength is near the λmax for the chromophore shared by Fluvoxamine and its desmethoxy analogue, providing good sensitivity for both compounds.

- System Validation & Self-Validation:
  - System Suitability Test (SST): Before sample analysis, inject a solution containing known concentrations of Fluvoxamine and **Desmethoxy Fluvoxamine**.
  - Resolution: The resolution between the Fluvoxamine and **Desmethoxy Fluvoxamine** peaks must be >2.0 to ensure they are baseline separated.
  - Tailing Factor: The tailing factor for the Fluvoxamine peak should be <1.5.
  - RSD: The relative standard deviation (%RSD) for peak area from six replicate injections should be <2.0%. This confirms the precision of the system.

Mass Spectrometry (MS)

Coupling liquid chromatography with tandem mass spectrometry (LC-MS/MS) provides unparalleled sensitivity and specificity, making it the gold standard for trace-level impurity quantification, especially in biological matrices.[11][12]

- Ionization: Electrospray ionization in positive mode (ESI+) is highly effective, as the basic nitrogen readily accepts a proton to form the $[M+H]^+$ ion.

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- Expected Ion: For **Desmethoxy Fluvoxamine** (MW = 288.31), the primary precursor ion would be m/z 289.1.

- Fragmentation: Collision-induced dissociation (CID) of the m/z 289.1 precursor would yield characteristic product ions that can be used for selective quantification in Multiple Reaction Monitoring (MRM) mode.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is an indispensable tool for the unambiguous structural confirmation of reference standards.[5][13]

- ^{1}H NMR: The proton NMR spectrum would be complex but would show characteristic signals for the aromatic protons on the trifluoromethyl-substituted ring, the aliphatic protons of the pentylidene chain, and the ethylamino group. Crucially, it would lack the characteristic singlet at ~3.8 ppm corresponding to the methoxy ($-OCH_3$) group present in Fluvoxamine.

- ^{13}C NMR: The carbon spectrum would confirm the presence of 14 unique carbon environments. The absence of a signal around 55 ppm would further validate the lack of a methoxy group.

- ^{19}F NMR: This technique is highly specific for fluorine-containing compounds. A single sharp signal would be observed for the $-CF_3$ group, which can be useful for quantification (qNMR) against a fluorine-containing internal standard.[13]

Conclusion: Role in Drug Development and Quality Control

Desmethoxy Fluvoxamine is more than a molecular curiosity; it is a vital tool in the pharmaceutical industry. As Fluvoxamine EP Impurity A, its primary application is as a certified reference material.[1][14] Drug manufacturers use it to:

- Validate Analytical Methods: To prove that their HPLC or LC-MS methods can accurately detect and quantify this specific impurity.[8]

- Perform Routine Quality Control: To ensure that batches of Fluvoxamine API do not contain **Desmethoxy Fluvoxamine** above the threshold specified by regulatory bodies like the EMA

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and FDA.

- Conduct Stability Studies: To monitor for the formation of new impurities or the increase of existing ones over time under various environmental conditions.

By providing a well-characterized benchmark, **Desmethoxy Fluvoxamine** underpins the safety and quality framework that governs the production of Fluvoxamine, ensuring that patients receive a medication that is pure and reliable.

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